

Application Note: Volumetric Titration Methods Using Indigodisulfonate Dipotassium

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Compound of Interest

Compound Name: Indigodisulfonate dipotassium salt

CAS No.: 13725-33-2

Cat. No.: B084477

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Introduction & Principle

Indigodisulfonate dipotassium (Indigo Carmine, $C_{16}H_8N_2Na_2O_8S_2$) is a highly versatile redox indicator and pH indicator widely utilized in pharmaceutical assays, water quality testing, and natural product analysis. Unlike simple acid-base indicators, Indigo Carmine functions primarily through a reversible oxidation-reduction mechanism, making it indispensable for analyzing complex organic mixtures like tannins where selective oxidation is required.

Redox Mechanism

The utility of Indigo Carmine stems from its ability to undergo a distinct color change at a specific redox potential (

at pH 0).[1]

- Oxidized Form: Deep Blue (Indigotin)
- Reduced Form: Yellow/Colorless (Leuco-indigo)
- Intermediate: Green (often observed near the endpoint due to mixing of forms)

In oxidative titrations (e.g., with Potassium Permanganate), Indigo Carmine serves a dual purpose: it acts as an indicator and a reaction regulator. It has a lower oxidation potential than

the titrant (KMnO_4) but a higher potential than many easily oxidized analytes (like tannins). This ensures the analyte is consumed first, followed by the indicator.

Physicochemical Data

Property	Value	Notes	
CAS Number	860-22-0	Disodium 5,5'-indigodisulfonate	
Molecular Weight	466.35 g/mol		
(Redox Potential)	+0.29 V	At pH 0 (vs. SHE)	
Color Change (Redox)	Blue	Oxidized	
	Green	Reduced	
	Yellow		
Color Change (pH)	Blue (Acts as acid-base indicator in high alkalinity	
	11.[2]4)		
	Yellow (
	13.[3]0)		
Solubility	~10 g/L (25°C)	Soluble in water; sparingly soluble in alcohol	

Experimental Protocols

Protocol A: Determination of Total Tannins (Löwenthal-Procter Method)

Application: Quantification of tannins in herbal extracts, cider, tea, and pharmaceutical raw materials (e.g., Tannic Acid USP). Principle: Tannins are oxidized by KMnO_4 .^[1] Indigo Carmine is added to the solution to indicate the endpoint.^{[3][4][5]} The KMnO_4 oxidizes the tannins first (colorless reaction). Once tannins are exhausted, KMnO_4 oxidizes the Indigo Carmine, causing a transition from blue to golden yellow.

2.1 Reagents Preparation

- Sulfuric Acid Solution (Dilute): Slowly add 25 mL of concentrated H₂SO₄ to 1 L of distilled water. Caution: Exothermic reaction.
- Standard KMnO₄ Titrant (0.02 M / N/10): Dissolve 3.2 g KMnO₄ in 1 L distilled water. Standardize against Sodium Oxalate or Disodium Oxalate.
- Indigo Carmine Indicator Solution:
 - Dissolve 1.0 g of Indigodisulfonate Dipotassium in 900 mL of distilled water.
 - Add 50 mL of concentrated H₂SO₄.[\[4\]](#)
 - Dilute to 1 L with distilled water.
 - Note: Filter if necessary. This solution is stable for approx. 6 months if protected from light.

2.2 Titration Workflow

This method requires a "Blank" titration to account for the KMnO₄ consumed by the indicator itself.

Step 1: The Blank Titration (Calibration of Indicator)

- Pipette 25.0 mL of the Indigo Carmine Indicator Solution into a 1 L white porcelain dish or Erlenmeyer flask.
- Dilute with 750 mL of distilled water.
- Titrate with 0.02 M KMnO₄ from a burette.
- Endpoint: The color shifts from Royal Blue
Green
Golden Yellow.
- Record volume as

. (Typical value: ~1–2 mL depending on indicator concentration).

Step 2: The Sample Titration

- Pipette an aliquot of the sample (containing approx.[6] 0.1–0.5 g tannin) into a 1 L flask.
- Add 25.0 mL of Indigo Carmine Indicator Solution.
- Add 750 mL of distilled water.
- Titrate with 0.02 M KMnO_4 .
- Observe the color carefully. The solution will remain blue/dark as tannins are oxidized.
- Endpoint: As tannins are depleted, the blue fades to green, then sharply to Golden Yellow.
- Record volume as

2.3 Calculation

To calculate the concentration, use the equivalence factor (historically established for Gallotannic acid):

Protocol B: Volumetric Limit Test for Nitrates

Application: Purity testing of water and reagents (detecting trace oxidizing impurities). Principle: In the presence of hot, strong sulfuric acid, nitrates oxidize Indigo Carmine (bleaching the blue color). This is often used as a semi-quantitative "pass/fail" limit test.

2.1 Reagents

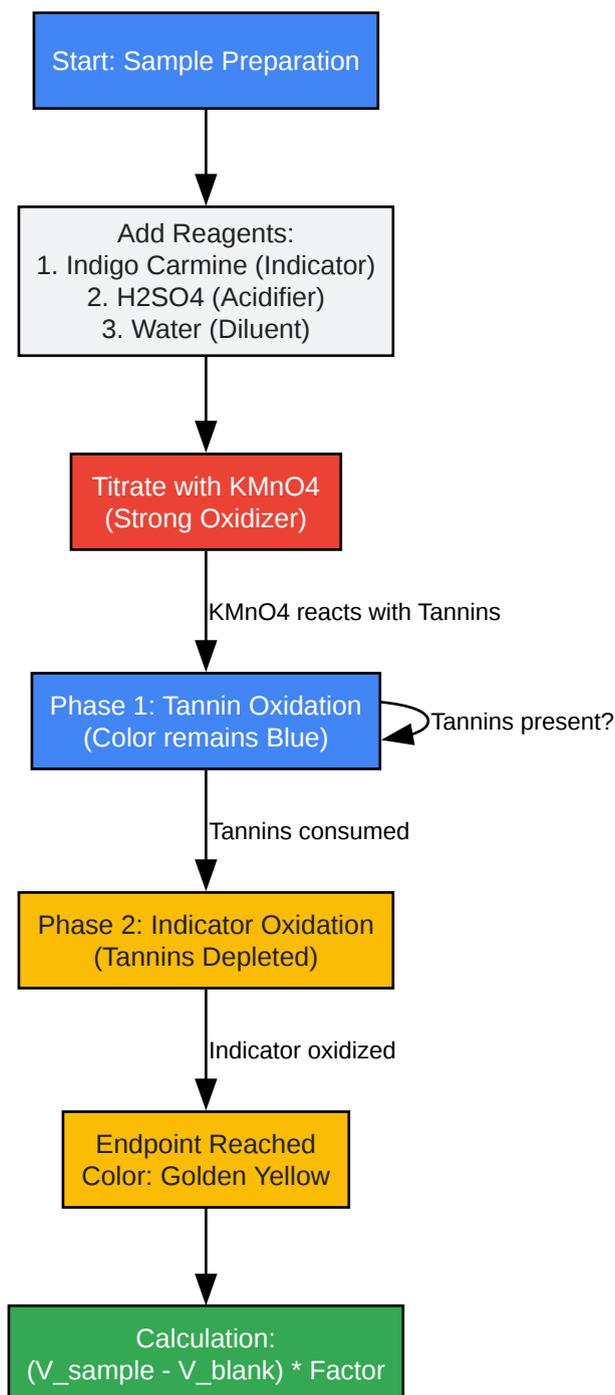
- Indigo Carmine Solution (Standard): Dissolve 0.2 g in 500 mL dilute sulfuric acid.
- Sulfuric Acid (Nitrate-free): Concentrated H_2SO_4 .
- Sodium Chloride Solution: 0.05% w/v (Catalyst).

2.2 Procedure

- Prepare the sample solution in a test tube.
- Add 0.1 mL of Sodium Chloride solution.
- Add 0.1 mL of Indigo Carmine solution. The solution should be blue.[5]
- Rapidly add 20 mL of concentrated H₂SO₄. Shake gently.
- Observation:
 - Pass: The blue color persists for at least 5 minutes (or specified time).
 - Fail: The solution turns colorless/yellow immediately or fades rapidly, indicating the presence of Nitrates ().

Visualizing the Workflow

The following diagram illustrates the critical decision pathways and chemical logic for the Lowenthal Titration.



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Caption: Logic flow of the Lowenthal-Permanganate titration. The indicator acts as a secondary substrate, reacting only after the primary analyte (tannin) is exhausted.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Endpoint Fading	Oxidation by atmospheric oxygen or light sensitivity.	Titrate rapidly; ensure fresh indicator solution.
Green Endpoint	Incomplete oxidation or mixed oxidation states.	Continue titrating dropwise until the distinct golden yellow is reached.
No Color Change	Sample is too concentrated (Tannins consumed all KMnO_4).	Dilute the sample further or use a smaller aliquot.
Precipitation	Interaction between tannins and proteins/salts.	Ensure sufficient dilution (750 mL water) to keep reactants soluble.

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